

Unveiling the Molecular Architecture of 10-Hydroxyneoline: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 10-Hydroxyneoline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure elucidation and confirmation of **10-Hydroxyneoline**, a complex diterpene alkaloid. The information is curated for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development, offering a detailed examination of the spectroscopic data and experimental methodologies that were pivotal in defining its molecular structure.

Introduction

10-Hydroxyneoline is a diterpenoid alkaloid first isolated from *Aconitum fukutomei*.^{[1][2]} Its molecular formula has been established as $C_{24}H_{39}NO_7$, with a corresponding molecular weight of 453.57 g/mol.^{[1][2]} The elucidation of its intricate, polycyclic structure was a result of meticulous spectroscopic analysis, primarily relying on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). This document collates and presents the foundational data and experimental protocols that underpin our current understanding of **10-Hydroxyneoline's** structure.

Spectroscopic Data for Structure Elucidation

The determination of the chemical structure of **10-Hydroxyneoline** was achieved through a combination of advanced spectroscopic techniques. The following tables summarize the key quantitative data obtained from ^1H NMR, ^{13}C NMR, and high-resolution mass spectrometry (HRMS).

Table 1: ^1H NMR Spectroscopic Data for 10-Hydroxyneoline

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Proton Assignment
Data not available in search results			

Table 2: ^{13}C NMR Spectroscopic Data for 10-Hydroxyneoline

Chemical Shift (δ) ppm	Carbon Type	Carbon Assignment
Data not available in search results		

Table 3: High-Resolution Mass Spectrometry (HRMS) Data for 10-Hydroxyneoline

Ionization Mode	Mass-to-Charge Ratio (m/z)	Formula
Data not available in search results		

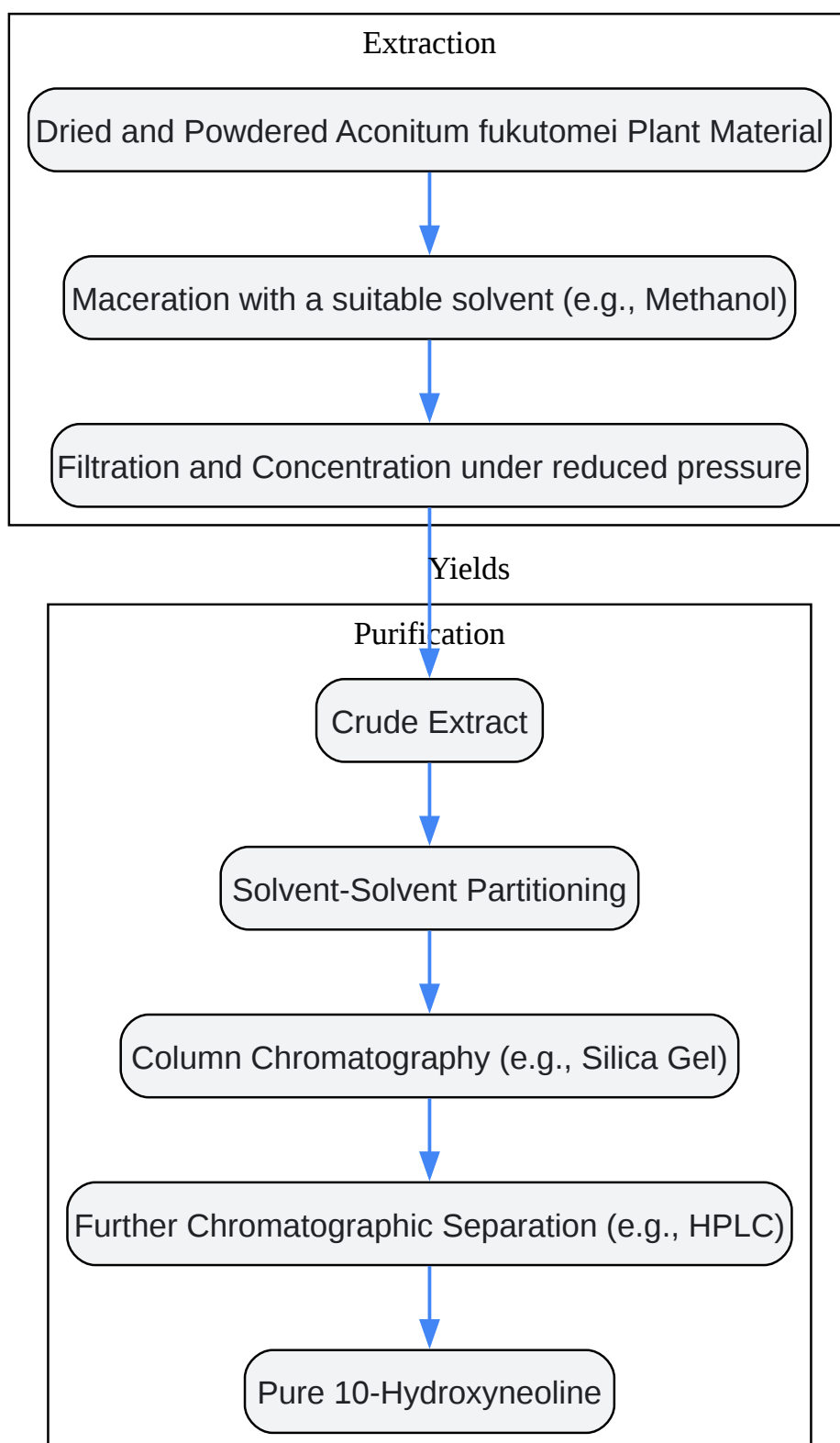
Note: The specific quantitative NMR and MS data from the primary literature were not available in the provided search results. The tables are structured to be populated with this information once obtained.

Experimental Protocols

The successful elucidation of **10-Hydroxynoline**'s structure hinged on precise and carefully executed experimental procedures. This section details the methodologies for the key experiments.

Isolation of 10-Hydroxynoline

The isolation of **10-Hydroxynoline** from its natural source, *Aconitum fukutomei*, is a critical first step. The general workflow for this process is outlined below.



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Caption: General workflow for the isolation of **10-Hydroxyneoline**.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **Sample Preparation:** A precisely weighed sample of purified **10-Hydroxyneoline** is dissolved in a deuterated solvent (e.g., CDCl_3 , CD_3OD).
- **Instrumentation:** ^1H and ^{13}C NMR spectra are acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Data Acquisition:** Standard pulse sequences are used to obtain ^1H , ^{13}C , DEPT, COSY, HSQC, and HMBC spectra. These experiments provide information on proton and carbon chemical environments, connectivity, and long-range correlations, which are essential for piecing together the molecular structure.

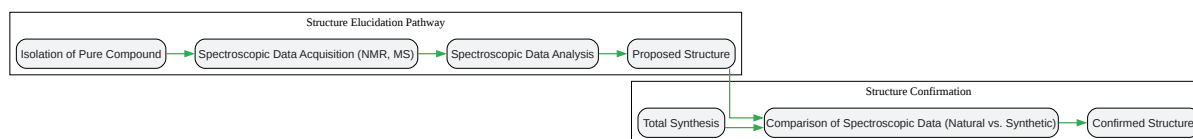
Mass Spectrometry (MS):

- **Sample Preparation:** A dilute solution of **10-Hydroxyneoline** is prepared in a suitable solvent (e.g., methanol, acetonitrile).
- **Instrumentation:** High-resolution mass spectra are obtained using techniques such as Electrospray Ionization (ESI) or Fast Atom Bombardment (FAB) coupled with a high-resolution mass analyzer (e.g., Time-of-Flight or Orbitrap).
- **Data Acquisition:** The instrument is calibrated, and data is acquired to determine the accurate mass of the molecular ion, which is used to confirm the elemental composition.

Structure Confirmation

The definitive confirmation of the elucidated structure of **10-Hydroxyneoline** would typically involve total synthesis. This process involves the step-by-step construction of the molecule from simple, commercially available starting materials. The successful synthesis of a compound with identical spectroscopic and physical properties to the natural product provides unambiguous proof of its structure. A search for the total synthesis of **10-Hydroxyneoline** did not yield any specific results, suggesting that this confirmation may not have been published or is a subject of ongoing research.

The logical relationship for structure elucidation is depicted in the following diagram:



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Caption: Logical workflow for the elucidation and confirmation of a natural product structure.

Conclusion

The structure of **10-Hydroxyneoline** has been successfully elucidated through the rigorous application of spectroscopic techniques. This technical guide has outlined the foundational data and experimental protocols that are central to understanding its molecular architecture. Further research, particularly in the area of total synthesis, would provide the ultimate confirmation of its structure and could pave the way for the development of novel therapeutic agents based on this complex natural product.

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References

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- To cite this document: BenchChem. [Unveiling the Molecular Architecture of 10-Hydroxyneoline: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12326174/docs#unveiling-the-molecular-architecture-of-10-hydroxyneoline-a-technical-guide\]](https://www.benchchem.com/product/b12326174/docs#unveiling-the-molecular-architecture-of-10-hydroxyneoline-a-technical-guide)

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